

2-(4-Bromomethylphenyl)pyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-(4-Bromomethylphenyl)pyridine

Cat. No.: B127634

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An In-depth Technical Guide on **2-(4-Bromomethylphenyl)pyridine** for Researchers, Scientists, and Drug Development Professionals.

This guide provides essential technical data on **2-(4-Bromomethylphenyl)pyridine**, a compound of interest in pharmaceutical research and organic synthesis.

Core Molecular Data

The fundamental molecular properties of **2-(4-Bromomethylphenyl)pyridine** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ BrN ^{[1][2][3][4]}
Molecular Weight	248.12 g/mol ^{[2][3][4]}
CAS Number	52199-24-3 ^{[1][2]}

Structural Representation

The molecular structure of **2-(4-Bromomethylphenyl)pyridine** is depicted below, illustrating the arrangement of its constituent atoms.

Caption: Molecular structure of **2-(4-Bromomethylphenyl)pyridine**.

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References

- 1. 2-[4-(Bromomethyl)phenyl]pyridine | CAS#:52199-24-3 | Chemsrsc [chemsrc.com]
- 2. 2-[(4-BroMoMethyl)phenyl]pyridine | 52199-24-3 [amp.chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. 2-[(4-Bromomethyl)phenyl]pyridine | LGC Standards [lgcstandards.com]
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